

enantioselective toxicity assessment of mandipropamid enantiomers

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Mandipropamid

CAS No.: 374726-62-2

Cat. No.: S643320

Get Quote

Enantioselective Toxicity and Bioactivity Profile

The table below summarizes the key experimental findings regarding the differential effects of **mandipropamid**'s enantiomers.

| Aspect | S-(+)-Mandipropamid | R-(-)-Mandipropamid | Experimental Context (Organism/Matrix) |
|---------------------------|-------------------------------------------|---------------------------------------|---------------------------------------------------------------|
| Fungicidal Bioactivity | 118 to 592 times higher than R-form [1] | Significantly lower | Laboratory assay against six phytopathogens [1] |
| Acute Aquatic Toxicity | Higher toxicity [1] | Lower toxicity | Embryo and larva stages of <i>Danio rerio</i> (zebrafish) [1] |
| Chronic Aquatic Toxicity | No significant difference from R-form [1] | No significant difference from S-form | Adult <i>Danio rerio</i> (zebrafish) [1] |
| Toxicity to Aquatic Plant | Lower toxicity [1] | Higher toxicity | <i>Spirodela polyrhiza</i> (giant duckweed) [1] |

| Aspect | S-(+)-Mandipropamid | R-(-)-Mandipropamid | Experimental Context (Organism/Matrix) |
|----------------------------|-----------------------------------------------------------------------------------|-----------------------------------------------------------|----------------------------------------------|
| Toxicity to Soil Organisms | Higher sensitivity and stress [2] | Lower sensitivity and stress | Earthworms (<i>Eisenia fetida</i>) [2] |
| Degradation in Vegetables | Preferentially degrades in cowpea and pepper [1] | Preferentially degrades in tomato and Chinese cabbage [3] | Field trials on various vegetables [1] [3] |
| Degradation in Soil | Slower degradation [1] [4] | Preferentially degrades [1] [4] | Laboratory and field studies on soil [1] [4] |
| Molecular Interaction | Stronger halogen bond, lower binding energy with cellulose synthase (HIS 693) [1] | Weaker interaction | <i>In silico</i> molecular docking study [1] |

Detailed Experimental Protocols

To ensure the reproducibility of the data presented, here is a summary of the key methodological approaches from the cited studies.

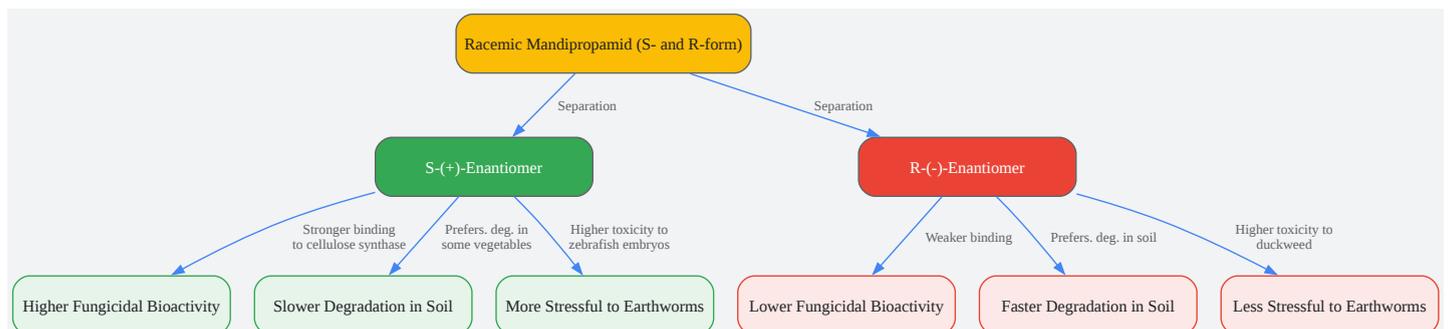
- **Bioactivity Assay (against phytopathogens):** The fungicidal activity of the individual enantiomers and the racemic mixture (Rac-MDP) was evaluated against six oomycete pathogens. The half-maximal effective concentration (EC₅₀) was calculated for comparison, demonstrating the superior potency of the S-enantiomer [1].
- **Toxicity Testing:**
 - **Danio rerio:** Enantioselective acute toxicity was assessed using zebrafish in their embryonic and larval stages. The study measured endpoints such as mortality and developmental abnormalities [1].
 - **Spirodela polyrhiza:** Toxicity to this aquatic plant was evaluated by exposing the plant to different concentrations of each enantiomer and observing growth inhibition or lethality [1].
 - **Eisenia fetida:** Earthworms were exposed to the enantiomers in soil. Detoxification enzyme activities (Cytochrome P450/CYP450, Glutathione-S-transferases/GST, Carboxylesterase/CarE) were measured. A transcriptome analysis was also performed to identify Differentially Expressed Genes (DEGs) involved in the stress response [2].
- **Environmental Degradation Studies:**

- **Vegetables:** Field trials were conducted on tomatoes, cucumbers, Chinese cabbage, and cowpea. Samples were collected over time, and residues of each enantiomer were quantified using a validated chiral analytical method based on LC-MS/MS to determine half-lives and enantiomeric fractions [3].
- **Soil & Water-Sediment Systems:** Laboratory microcosms were set up to study the degradation and distribution of **mandipropamid** enantiomers in different environmental matrices. The formation and potential toxicity of degradation products were also investigated [4].
- **Molecular Docking:** Computational modeling was used to simulate the interaction between each **mandipropamid** enantiomer and the target enzyme, cellulose synthase (CesA3). The binding energy and specific interactions, such as halogen bonding with the HIS 693 residue, were calculated to explain the bioactivity differences at the molecular level [1].

Visualizing Enantioselective Behaviors and Toxicity Mechanisms

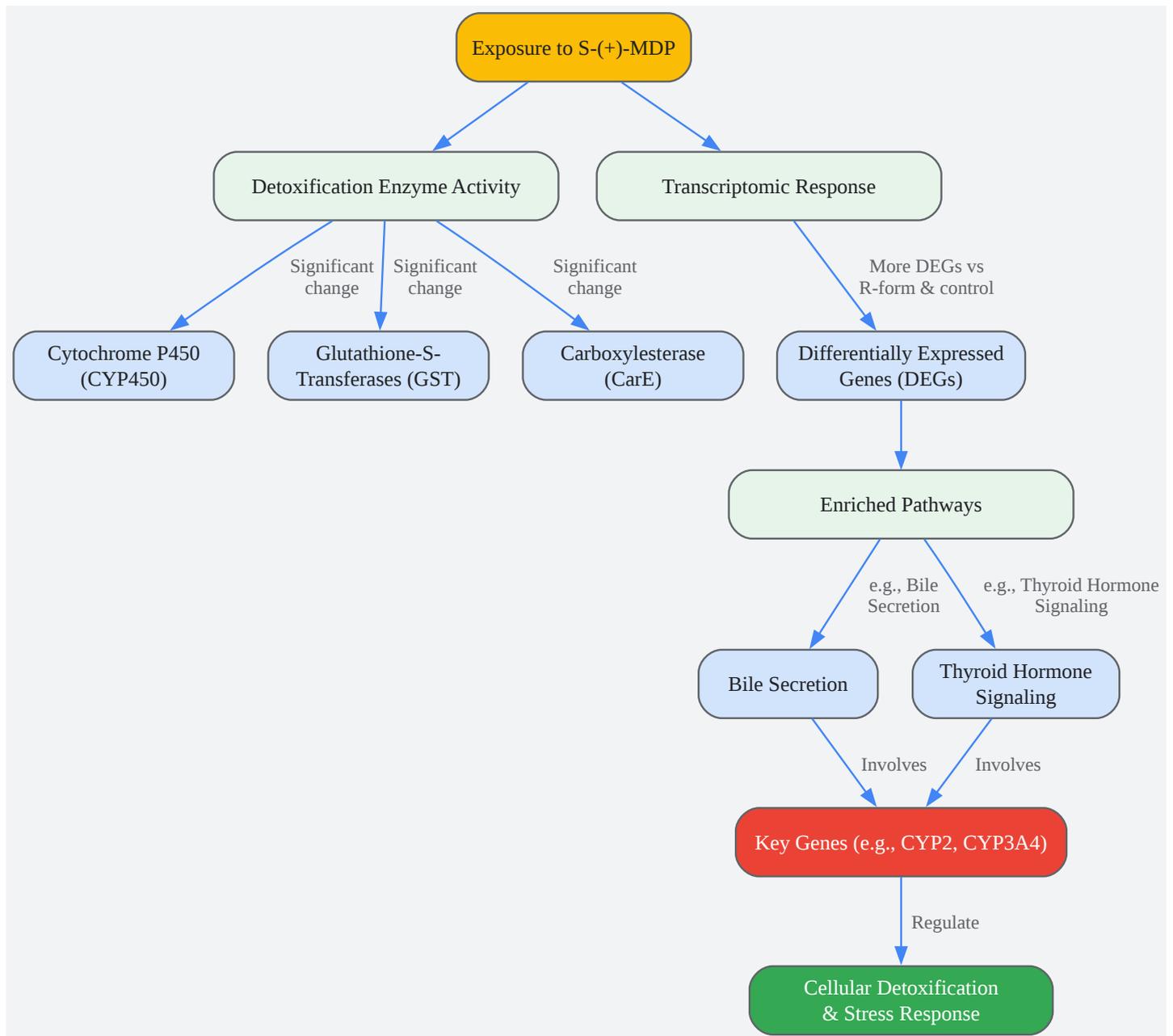
The following diagrams, created using Graphviz, summarize the core concepts of enantioselectivity and the detoxification mechanisms identified in the research.

Enantioselectivity Overview



[Click to download full resolution via product page](#)

Earthworm Detoxification Mechanism



[Click to download full resolution via product page](#)

Conclusion and Research Implications

The data unequivocally shows that the biological and environmental impacts of **mandipropamid** are enantioselective. The S-enantiomer is the primary driver of the desired fungicidal effect but also poses a higher risk to certain non-target organisms like zebrafish embryos and earthworms. The R-enantiomer, while less fungicidal, dissipates more quickly in soil and is more toxic to aquatic plants.

This has significant implications for the development and regulation of chiral pesticides:

- **Development of Single-Enantiomer Products:** Formulating **mandipropamid** using only the highly active S-enantiomer could allow for a lower application rate, reducing the total pesticide load on the environment [1].
- **Accurate Environmental Risk Assessment:** Risk assessments must be conducted at the enantiomer level rather than for the racemic mixture. The distinct degradation patterns in different crops and environmental matrices mean that the potential exposure and risk are dynamic and complex [1] [3] [4].
- **Understanding Mechanisms in Non-Target Species:** The research on earthworms demonstrates that enantioselective toxicity operates at the molecular level, involving specific detoxification enzymes and genetic pathways. This insight is valuable for understanding the subtle ecological impacts of chiral pesticides [2].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Enantioselective Bioactivity, Toxicity , and Degradation in Vegetables... [pubmed.ncbi.nlm.nih.gov]
2. Enantioselective bioaccumulation and detoxification ... [pubmed.ncbi.nlm.nih.gov]
3. Enantioselective evaluation of the chiral fungicide ... [sciencedirect.com]
4. The enantioselective environmental fate of mandipropamid ... [sciencedirect.com]

To cite this document: Smolecule. [enantioselective toxicity assessment of mandipropamid enantiomers]. Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b643320#enantioselective-toxicity-assessment-of-mandipropamid-enantiomers>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com